

2-Selenophenecarboxaldehyde physical properties

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Compound of Interest

Compound Name: 2-Selenophenecarboxaldehyde

CAS No.: 25109-26-6

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An In-depth Technical Guide to **2-Selenophenecarboxaldehyde**: Physical Properties, Spectroscopic Characterization, and Handling

Introduction

2-Selenophenecarboxaldehyde is a heterocyclic aromatic compound that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and materials science.^{[1][2]} Its structure, which features a five-membered selenophene ring with a reactive aldehyde group at the 2-position, makes it a valuable and versatile building block for the synthesis of more complex molecular architectures.^{[1][2]} The presence of the selenium atom imparts unique electronic properties to the molecule, making its derivatives promising candidates for novel therapeutic agents and advanced organic electronic materials.^{[1][3]}

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Selenophenecarboxaldehyde**. It is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound for

its application in their work. The guide covers its fundamental physical characteristics, in-depth spectroscopic analysis, safety and handling protocols, and its role in organic synthesis.

Physicochemical Properties

2-Selenophenecarboxaldehyde is typically a liquid at room temperature and may present with a distinct odor.[2] Its core physical and chemical properties are summarized in the table below, providing a foundational understanding of the compound's characteristics.

Property	Value	Reference
Molecular Formula	C ₅ H ₄ OSe	[4][5][6]
Molecular Weight	159.05 g/mol	[4][5]
Boiling Point	208.1°C at 760 mmHg	[4]
Flash Point	79.6°C	[4]
Appearance	Liquid	[2]
Odor	Distinctive	[2]
Solubility	Soluble in organic solvents	[2]
CAS Number	25109-26-6	[4][5][6]

Molecular Structure and Crystallography

The molecular architecture of **2-Selenophenecarboxaldehyde** consists of a planar, five-membered selenophene ring, which is an aromatic heterocyclic system.[1] An aldehyde functional group is substituted at the 2-position of this ring.[2] The planarity of the selenophene ring is a key feature of its aromaticity.[1] The carbonyl group of the aldehyde is coplanar with the ring, a result of conjugation that allows for π -electron delocalization between the ring and the carbonyl moiety.[1] This electronic arrangement significantly influences the molecule's reactivity and spectroscopic properties.

Based on crystallographic data from related selenophene derivatives, the carbon-selenium bond length is approximately 1.855 Å.[1] Selenophene derivatives commonly crystallize in monoclinic or triclinic systems.[1]

Caption: 2D structure of **2-Selenophenecarboxaldehyde**.

Spectroscopic Characterization

A thorough spectroscopic analysis is essential for the unambiguous identification and characterization of **2-Selenophenecarboxaldehyde**. The following sections detail the expected spectroscopic data based on its structural features and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aldehyde proton and the three protons on the selenophene ring.^[1] The aldehyde proton is anticipated to appear significantly downfield, in the range of 9.5-10.0 ppm, due to the deshielding effect of the carbonyl group.^[1] The ring protons are expected to resonate in the aromatic region, between 7.1 and 7.4 ppm.^[1]

¹³C NMR: The carbon NMR spectrum will provide information on the carbon framework of the molecule. The carbonyl carbon of the aldehyde is expected to be the most downfield signal. The sp² hybridized carbons of the selenophene ring are predicted to appear in the 100-170 ppm range.^{[5][7]}

⁷⁷Se NMR: The ⁷⁷Se NMR spectrum offers direct insight into the selenium environment. For selenophene derivatives, chemical shifts are typically observed in the 150-600 ppm range.^[1] The electron-withdrawing nature of the aldehyde group is expected to influence the chemical shift of the selenium atom, likely causing a downfield shift compared to unsubstituted selenophene.^[1]

Spectroscopic Technique	Key Features	Expected Values	Reference
¹ H NMR	Ring protons	7.1-7.4 ppm	[1]
Aldehyde proton	9.5-10.0 ppm	[1]	
¹³ C NMR	Aromatic/Olefinic Carbons	100-170 ppm	[5][7]
⁷⁷ Se NMR	Selenium	150-600 ppm	[1]
IR	C=O stretch	1700-1730 cm ⁻¹	[1]
Aldehyde C-H	2700-2860 cm ⁻¹	[1]	
UV-Vis	λ _{max}	235-265 nm	[1]

Infrared (IR) Spectroscopy

The IR spectrum of **2-Selenophenecarboxaldehyde** will exhibit characteristic absorption bands that confirm the presence of the key functional groups. A strong absorption band is expected in the 1700-1730 cm⁻¹ region, which is typical for the C=O stretching vibration of a conjugated aromatic aldehyde.[1] The conjugation with the selenophene ring lowers this frequency compared to aliphatic aldehydes.[1] Additionally, two distinct bands for the aldehyde C-H stretching vibrations are anticipated between 2700-2860 cm⁻¹. [1]

Mass Spectrometry (MS)

While a specific experimental mass spectrum for **2-Selenophenecarboxaldehyde** is not readily available, the molecular ion peak (M⁺) would be observed at an m/z corresponding to its molecular weight of approximately 159.05. The fragmentation pattern would likely involve the loss of the formyl group (CHO) and fragmentation of the selenophene ring.

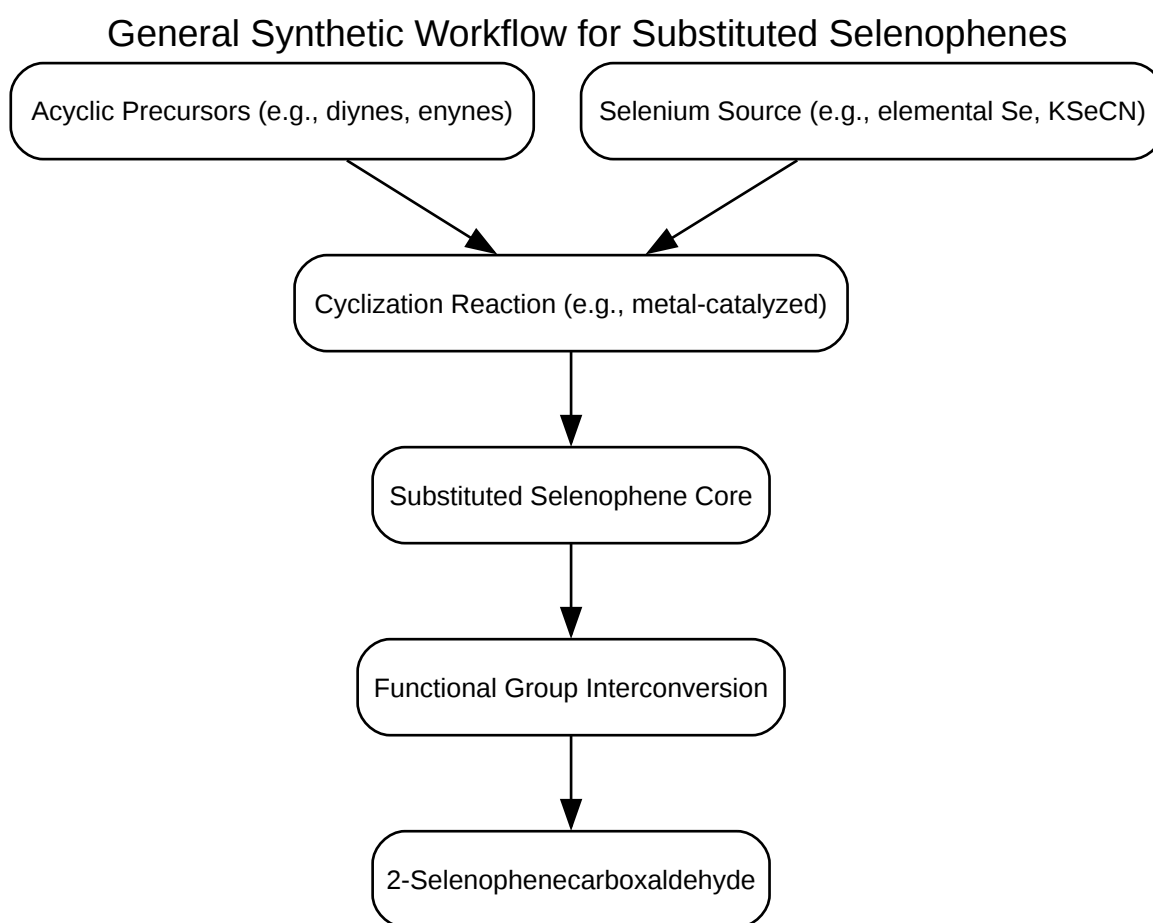
Ultraviolet-Visible (UV-Vis) Absorption Spectroscopy

The UV-Vis absorption spectrum is expected to show a maximum absorption (λ_{max}) in the range of 235-265 nm.[1] This absorption is due to the π → π* electronic transitions within the conjugated system of the molecule.

Synthesis and Reactivity

Synthetic Approaches

The synthesis of selenophenes and their derivatives typically involves cyclization reactions.[3] [8] Modern synthetic methods often employ one-pot procedures, such as the intramolecular cyclization of 1,3-dienyl bromides in the presence of a selenium source like potassium selenocyanate (KSeCN) and copper oxide nanoparticles.[3] Another approach involves the copper-catalyzed regioselective [2+2+1] cyclization of terminal alkynes with elemental selenium, which is notable for its high atom economy.[9]



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Caption: A generalized workflow for the synthesis of **2-Selenophenecarboxaldehyde**.

Chemical Reactivity

The aldehyde group in **2-Selenophenecarboxaldehyde** is a key site of reactivity, making it a versatile building block for further synthetic transformations. It can undergo a variety of reactions typical of aromatic aldehydes, including:

- Oxidation: to form the corresponding carboxylic acid.
- Reduction: to yield the alcohol.
- Wittig reaction: to create carbon-carbon double bonds.
- Condensation reactions: with amines and other nucleophiles.

Applications in Research and Development

The unique properties of the selenophene moiety have led to its investigation in several areas of research and development:

- Medicinal Chemistry: Selenophene derivatives have demonstrated a wide range of biological activities, including antidepressant, antioxidant, anticonvulsant, antibacterial, and antitumor properties.^[3] **2-Selenophenecarboxaldehyde** serves as a precursor for the synthesis of novel drug candidates.
- Material Science: Organoselenium compounds, including selenophenes, are of great interest in the development of new materials for organic electronics and optoelectronic devices.^{[1][3]} Their properties make them suitable for use in organic light-emitting diodes (OLEDs) and organic field-effect transistors (OFETs).^[3]

Safety and Handling

2-Selenophenecarboxaldehyde is classified as a hazardous substance and must be handled with appropriate safety precautions.^[5]

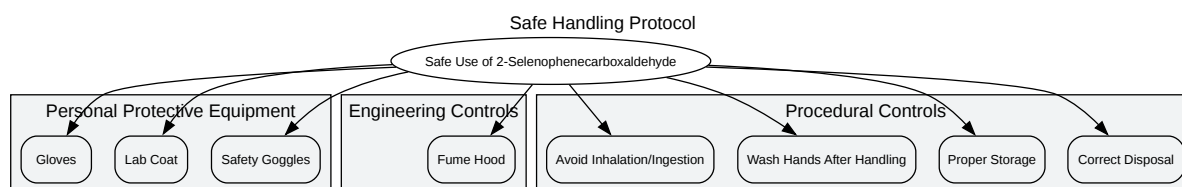
Hazard Identification:^[5]

- Acute Toxicity (Oral): Toxic if swallowed (H301).
- Acute Toxicity (Inhalation): Toxic if inhaled (H331).

- Hazardous to the Aquatic Environment (Acute): Very toxic to aquatic life (H400).
- Hazardous to the Aquatic Environment (Chronic): Very toxic to aquatic life with long-lasting effects (H410).

Recommended Handling Procedures:[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Hygiene: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.



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Caption: Key components of the safe handling protocol for **2-Selenophenecarboxaldehyde**.

Conclusion

2-Selenophenecarboxaldehyde is a fundamentally important heterocyclic compound with significant potential in both medicinal chemistry and materials science. A comprehensive

understanding of its physical properties, spectroscopic characteristics, and safe handling procedures is paramount for its effective and responsible use in a research and development setting. This guide has provided a detailed overview of these aspects to support scientists in their work with this versatile molecule.

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